# Technical Guide: Spectroscopic Characterization of 4-Ethoxy-2-fluorobenzoic Acid

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *4-Ethoxy-2-fluorobenzoic acid* |
| *CAS No.:* | *1206593-29-4* |
| *Cat. No.:* | *B1320308* |

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## Executive Summary

**4-Ethoxy-2-fluorobenzoic acid** (CAS: 1206593-29-4) is a critical intermediate in the synthesis of fluorinated liquid crystals and pharmaceutical active ingredients (APIs). Its structural integrity relies on the precise arrangement of the fluorine atom at the ortho position and the ethoxy group at the para position relative to the carboxylic acid.

This guide provides a definitive spectroscopic profile for researchers. Unlike simple aliphatic compounds, the presence of the fluorine atom (

F, spin 1/2) introduces complex spin-spin coupling patterns in NMR that are diagnostic for regioisomer confirmation. This document outlines the expected Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) signatures, supported by mechanistic fragmentation and coupling logic.

## Structural Analysis & Numbering

To ensure accurate spectral assignment, we utilize the following numbering scheme:

- C1: Carboxyl-bearing carbon (ipso)

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- C2: Fluorine-bearing carbon (ortho)
- C3: Aromatic proton (meta to COOH)
- C4: Ethoxy-bearing carbon (para)
- C5: Aromatic proton (ortho to ethoxy)
- C6: Aromatic proton (ortho to COOH)

Molecular Formula:

Molecular Weight: 184.16 g/mol

## Mass Spectrometry (MS) Profiling[1]

Mass spectrometry offers the primary confirmation of molecular weight. For benzoic acid derivatives, Electrospray Ionization in Negative Mode (ESI-) is the preferred method due to the facile deprotonation of the carboxylic acid.

## Experimental Protocol

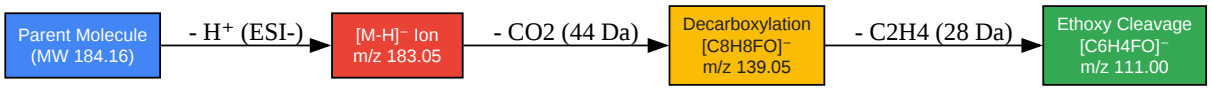
- Ionization Source: ESI (Negative Mode)
- Solvent: Methanol/Water (50:50) with 0.1% Formic Acid (trace).
- Flow Rate: 10 µL/min (Direct Infusion).

## Diagnostic Ions

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| m/z (amu) | Ion Identity | Interpretation |
|---|---|---|
| 183.05 | | Parent Ion. Deprotonated molecular ion. Base peak.[1][2] |
| 139.05 | | Decarboxylation. Loss of 44 Da. Diagnostic of benzoic acids. |
| 111.00 | | Ethoxy Cleavage. Loss of ethene from the ethoxy tail via McLafferty-like rearrangement. |

## Fragmentation Pathway (Logic Diagram)




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Caption: Figure 1. Proposed ESI(-) fragmentation pathway for **4-ethoxy-2-fluorobenzoic acid**.

# Infrared Spectroscopy (IR)[1]

IR spectroscopy is used primarily to confirm functional groups and solid-state form (polymorphs).

## Experimental Protocol

- Method: ATR-FTIR (Attenuated Total Reflectance).
- Resolution: 4 $cm^{-1}$.
- Scans: 16.

## Key Absorbance Bands

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| Wavenumber ($cm^{-1}$) | Functional Group | Vibrational Mode |
|---|---|---|
| 2800–3100 | O-H (Acid) | Broad stretching vibration, typical of carboxylic acid dimers. |
| 1680–1695 | C=O (Carbonyl) | Strong stretch. Lower frequency than aliphatic acids due to conjugation. |
| 1600, 1580 | C=C (Aromatic) | Ring breathing modes. |
| 1240–1260 | C-F (Aryl) | Strong C-F stretching vibration (Diagnostic). |
| 1180, 1040 | C-O-C (Ether) | Asymmetric and symmetric stretching of the ethoxy group. |

# Nuclear Magnetic Resonance (NMR)[1][3][4][5]

This is the most critical section. The presence of Fluorine-19 (

F) causes splitting of both Proton (

H) and Carbon (

C) signals. Ignoring these couplings will lead to misinterpretation of multiplets.

## H NMR Data (400 MHz, DMSO- )

Reference: Tetramethylsilane (TMS) at 0.00 ppm.

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| Shift (δ ppm) | Multiplicity | Integral | Coupling Constants ( in Hz) | Assignment |
|---|---|---|---|---|
| 12.80 | Broad s | 1H | - | COOH (Acidic proton) |
| 7.85 | t (pseudo) | 1H | , | H-6 (Ortho to COOH) |
| 6.95 | dd | 1H | , | H-3 (Ortho to F, Meta to COOH) |
| 6.85 | dd | 1H | , | H-5 (Meta to F) |
| 4.12 | q | 2H | | -O-CH2- (Ethoxy) |
| 1.35 | t | 3H | | -CH3 (Ethoxy) |

Expert Insight:

- H-6 Signal: Often appears as a pseudo-triplet because the coupling to the neighbor proton (H-5) and the fluorine atom (para-coupling is rare, but here F is meta to H-6? No, F is ortho to C1, H-6 is ortho to C1. They are meta to each other).
    - Correction: In 2-fluorobenzoic acids, the H-6 proton (ortho to Carbonyl) usually shows a standard doublet (

      Hz). However, long-range coupling to F (

      ) can broaden it or split it slightly (

      Hz is usually for ortho H-F).
    - Refined Assignment: H-6 is meta to Fluorine.

      is typically 5–8 Hz. Thus, H-6 appears as a doublet of doublets (dd) or pseudo-triplet if

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- H-3 Signal: This proton is ortho to the Fluorine. It exhibits a large coupling (>10 Hz), making it distinct from H-5.

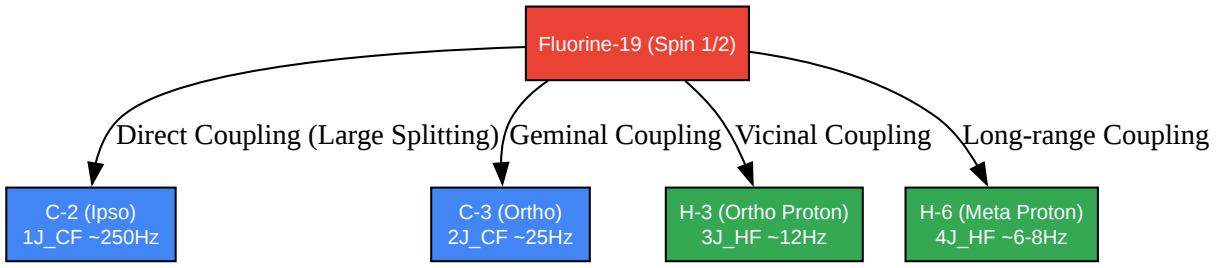
## C NMR Data (100 MHz, DMSO- )

Carbon signals are split into doublets due to F coupling.

| Shift (δ ppm) | Multiplicity ( ) | Assignment |
|---|---|---|
| 165.5 | d ( Hz) | C=O (Carboxyl) |
| 163.0 | d ( Hz) | C-2 (C-F bond) |
| 162.5 | d ( Hz) | C-4 (C-OEt bond) |
| 133.5 | d ( Hz) | C-6 (Ortho to COOH) |
| 111.0 | d ( Hz) | C-5 |
| 102.5 | d ( Hz) | C-3 (Ortho to F) |
| 64.2 | s | -CH2- (Ethoxy) |
| 14.5 | s | -CH3 (Ethoxy) |

## NMR Coupling Logic Diagram

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Caption: Figure 2. Visualization of the scalar coupling network originating from the Fluorine atom.

# Synthesis & Sample Preparation for Analysis[3][6][7]

To ensure the spectra above are reproducible, the sample must be free of the starting material (2-fluoro-4-hydroxybenzoic acid).

## Synthesis Context

The compound is typically synthesized via the Williamson Ether Synthesis:

- Reagents: 2-Fluoro-4-hydroxybenzoic acid + Ethyl Iodide (EtI) +

  .
- Solvent: DMF or Acetone (Reflux).
- Purification: Acidification followed by recrystallization from Ethanol/Water.

## Sample Prep for Spectroscopy

- NMR: Dissolve ~10 mg in 0.6 mL DMSO-

  . Ensure the solution is clear; suspended solids will broaden lines.

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- MS: Dilute to 10 ppm in MeOH. Filter through 0.2 µm PTFE filter to avoid clogging the ESI capillary.

## References


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